

Application Notes & Protocols for Rovicurt in High-Throughput Screening Assays

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Compound of Interest

Compound Name: *Rovicurt*
CAS No.: 55830-67-6
Cat. No.: B1679583

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Introduction

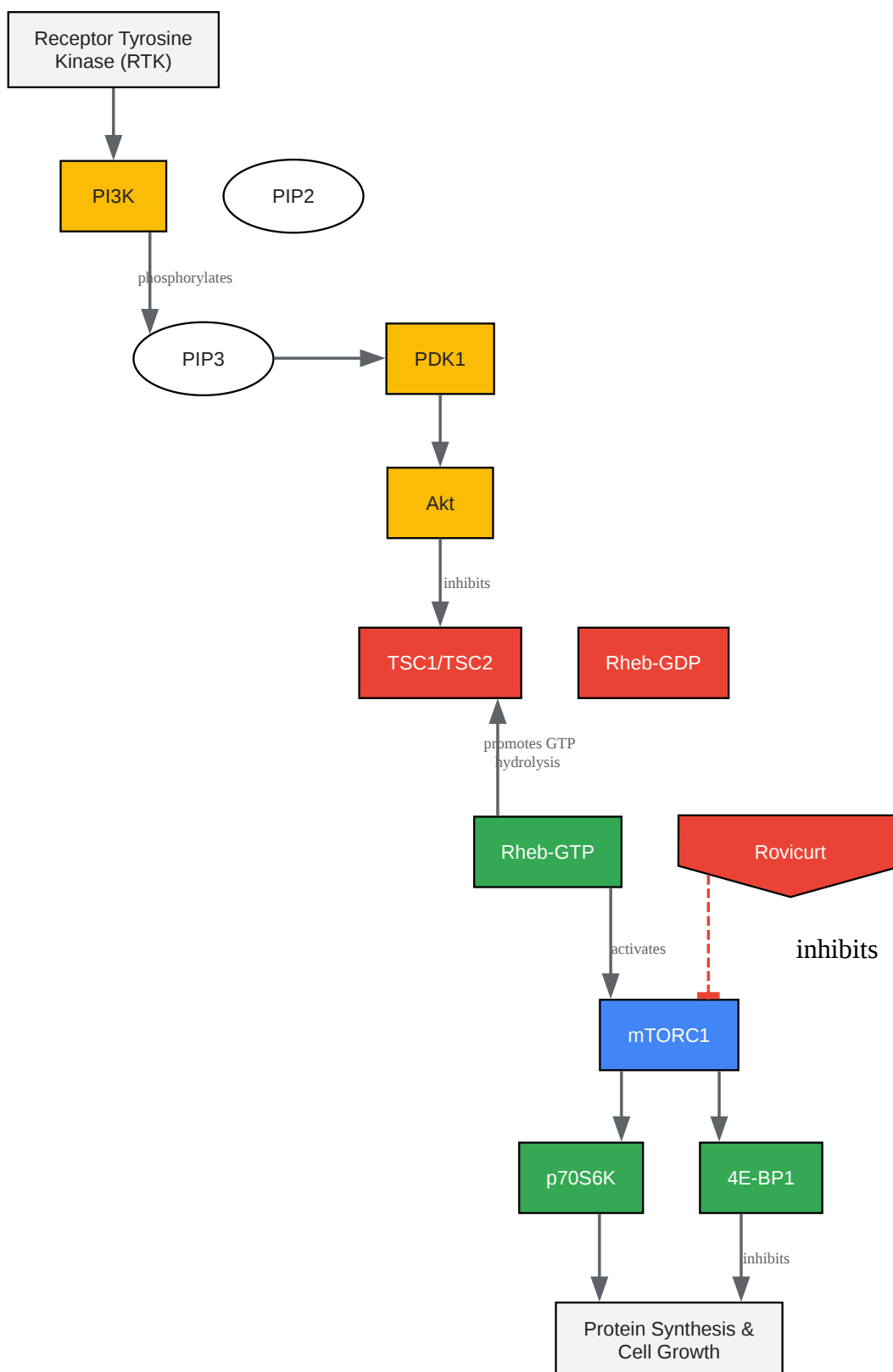
Rovicurt is a novel, potent, and selective small molecule inhibitor of the PI3K/Akt/mTOR signaling pathway, a critical cascade in cell proliferation, survival, and metabolism. Dysregulation of this pathway is implicated in various diseases, particularly cancer, making it a key target for therapeutic intervention.^{[1][2][3]} These application notes provide detailed protocols for utilizing **Rovicurt** in high-throughput screening (HTS) assays to identify and characterize modulators of the PI3K/Akt/mTOR pathway.

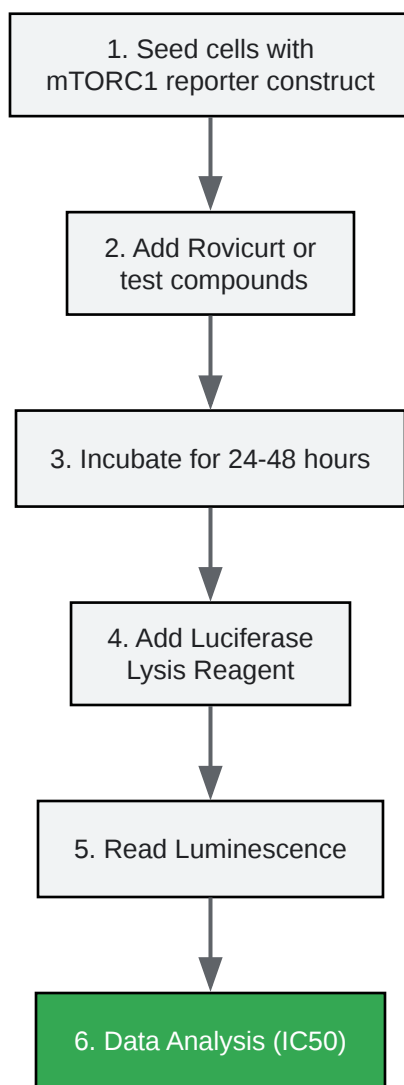
Mechanism of Action

Rovicurt exerts its inhibitory effects by targeting the mTORC1 complex, a key downstream effector of the PI3K/Akt pathway.^{[2][4]} By inhibiting mTORC1, **Rovicurt** effectively blocks the phosphorylation of downstream targets such as p70S6K and 4E-BP1, leading to a reduction in protein synthesis and cell proliferation.

PI3K/Akt/mTOR Signaling Pathway

The following diagram illustrates the PI3K/Akt/mTOR signaling pathway and the point of inhibition by **Rovicurt**.





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References

- 1. The PI3K-Akt-mTOR and Associated Signaling Pathways as Molecular Drivers of Immune-Mediated Inflammatory Skin Diseases: Update on Therapeutic Strategy Using Natural and Synthetic Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]

- [2. mdpi.com \[mdpi.com\]](#)
- [3. Regulation of ferroptosis by PI3K/Akt signaling pathway: a promising therapeutic axis in cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Quercetin Can Improve Spinal Cord Injury by Regulating the mTOR Signaling Pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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